

Solubility of 3-Methoxybutan-1-ol in water and organic solvents

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Compound of Interest

Compound Name: 3-Methoxybutan-1-ol

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Solubility Profile of 3-Methoxybutan-1-ol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **3-methoxybutan-1-ol** in water and a range of organic solvents. The information is curated for professionals in research, scientific, and drug development fields, with a focus on clear data presentation and detailed experimental methodologies.

Core Solubility Data

3-Methoxybutan-1-ol exhibits a versatile solubility profile, demonstrating miscibility with water and a variety of organic solvents.^{[1][2]} Its amphiphilic nature, possessing both a polar hydroxyl group and a nonpolar ether and alkyl backbone, allows it to act as an effective solvent for a wide array of substances.

Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for **3-methoxybutan-1-ol**. It is important to note that there are some discrepancies in the reported water solubility values, which may be attributable to different experimental conditions or estimation methods.

Solvent	Temperature (°C)	Solubility	Citation
Water	25	366.2 g/L (estimated)	[3]
Water	Not Specified	Soluble	[4][5][6]
Water	Not Specified	Miscible	[1][2]
Alcohol	Not Specified	Soluble	[3]

Qualitative Solubility in Organic Solvents

3-Methoxybutan-1-ol is described as being miscible with commonly used organic solvents.[1]

[2] It demonstrates good dissolving power for a variety of materials, including:

- Polymers and Resins: Nitrocellulose, benzyl cellulose, polyvinyl butyrals, aldehyde resins, ketone resins, indene resins, phenol-formaldehyde resins, urea-formaldehyde resins, melamine-formaldehyde resins, carbamic acid ester resins, alkyd resins, and maleic resins. [1][2]
- Plasticizers: Commonly used plasticizers.[1][2]
- Oils and Fats: Most fats and drying oils.[1][2]

Conversely, **3-methoxybutan-1-ol** is a poor solvent for:

- Petroleum oils
- Waxes
- Rubber and chlorinated rubber
- Acetyl cellulose
- Polyisobutylene
- Polystyrene
- Polyvinyl chloride (non-post-chlorinated)

- Certain copolymers (vinyl acetate/vinyl chloride/dicarboxylic acid)
- Polyvinyl formal
- Polyvinyl carbazole
- Coumarone resin

Furthermore, some substances exhibit partial solubility or swelling in **3-methoxybutan-1-ol**:

- Partial Solubility: Dammar and ester resins.[\[1\]](#)[\[2\]](#)
- Swells Considerably: Ethyl cellulose, cellulose acetobutyrate, polyvinyl acetates, and polyvinyl isobutyl ether.[\[1\]](#)[\[2\]](#)

Experimental Protocols for Solubility Determination

While specific experimental protocols for determining the solubility of **3-methoxybutan-1-ol** were not found in the immediate search, a generalized methodology can be derived from standard laboratory practices for assessing the solubility of alcohols.

Method 1: Visual Miscibility Assessment

This is a straightforward qualitative or semi-quantitative method.

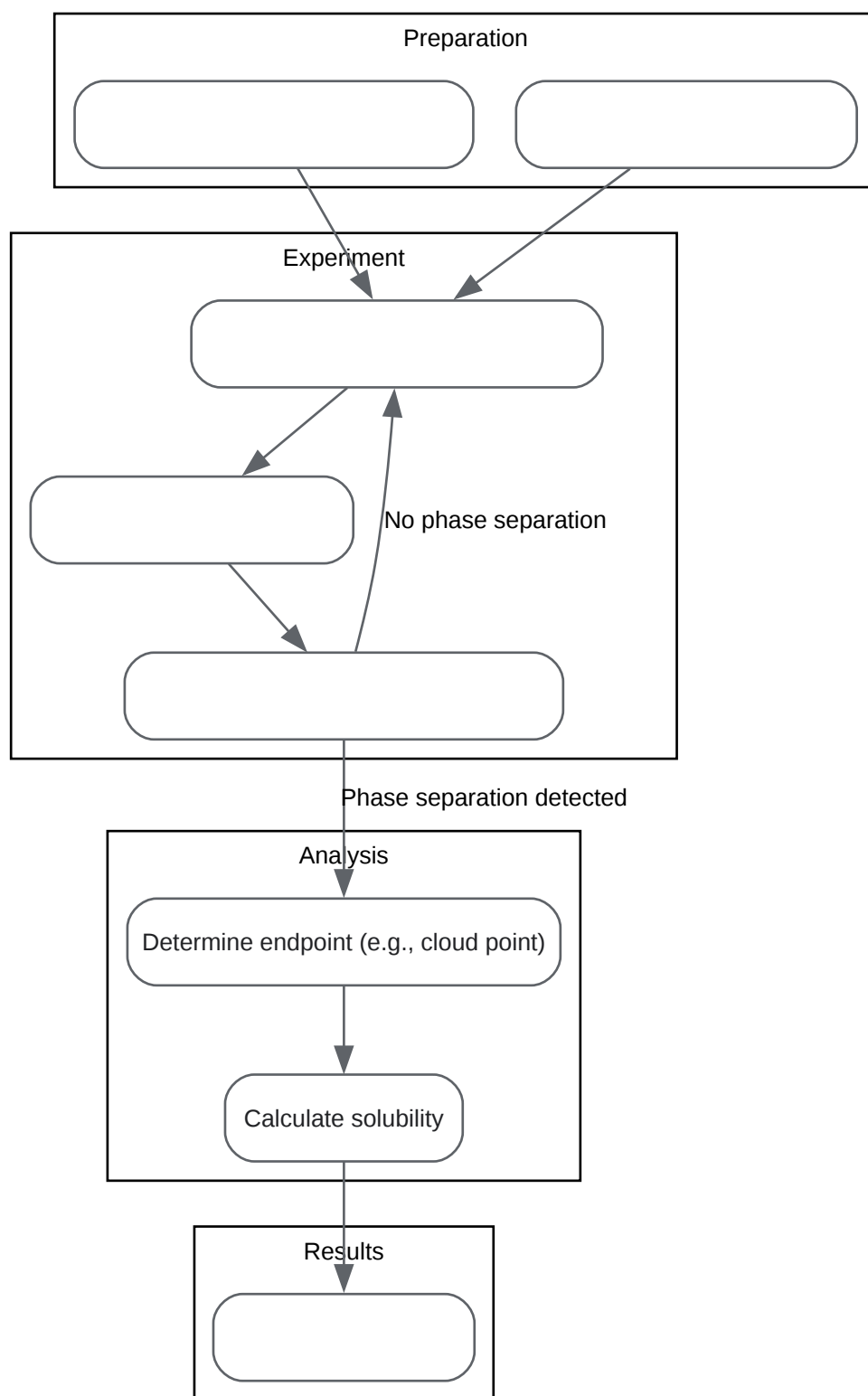
- Preparation: A known volume of the solvent (e.g., 1 mL of water or an organic solvent) is placed in a clear glass test tube at a controlled temperature.
- Titration: **3-Methoxybutan-1-ol** is added dropwise from a calibrated pipette or burette.
- Observation: After each addition, the mixture is vortexed or shaken vigorously and then allowed to stand. The solution is observed for any signs of immiscibility, such as the formation of a second layer or persistent cloudiness.
- Endpoint: The point at which a second phase appears and does not disappear upon mixing is the saturation point. The volume of **3-methoxybutan-1-ol** added is recorded.

Method 2: Cloud Point Titration

This method is more precise for determining the solubility limit.^[7]

- **Sample Preparation:** A known mass or volume of **3-methoxybutan-1-ol** is added to a known mass or volume of the solvent in a jacketed vessel with temperature control.
- **Titration:** The solvent is slowly added to the **3-methoxybutan-1-ol** with constant, vigorous stirring.
- **Detection:** A light source and a detector are positioned to pass a beam of light through the solution. The appearance of turbidity (the "cloud point") indicates that the solubility limit has been exceeded and the solution has become biphasic.^[7]
- **Quantification:** The amount of solvent added to reach the cloud point allows for the calculation of the solubility at that specific temperature.

The following diagram illustrates a general workflow for determining the solubility of an alcohol like **3-methoxybutan-1-ol**.

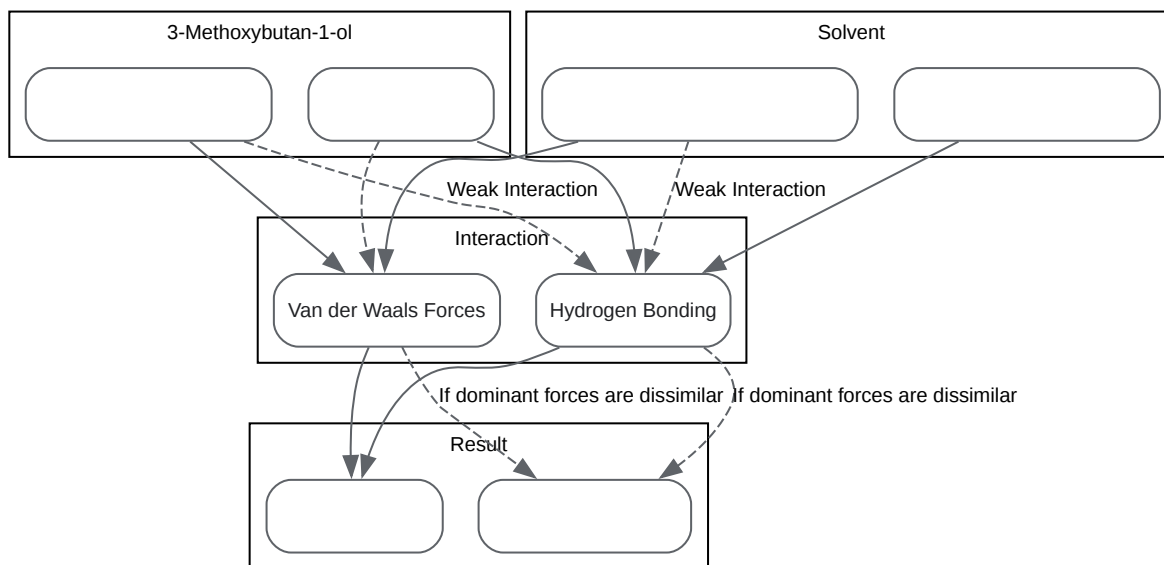


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Caption: General workflow for solubility determination of **3-methoxybutan-1-ol**.

Signaling Pathways and Logical Relationships

The solubility of **3-methoxybutan-1-ol** is governed by the intermolecular forces between it and the solvent molecules. The following diagram illustrates the key interactions.



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Caption: Intermolecular forces governing the solubility of **3-methoxybutan-1-ol**.

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